

Technical Guide: Fluometuron-desmethyl-d3

Analytical Standard

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fluometuron-desmethyl-d3

Cat. No.: B12412471

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This document is a representative technical guide. A specific Certificate of Analysis for **Fluometuron-desmethyl-d3** was not publicly available at the time of this writing. The data and methodologies presented are based on available information for closely related compounds, such as Fluometuron-desmethyl and its parent compound Fluometuron, to provide a comprehensive overview for research and development purposes.

Introduction

Fluometuron-desmethyl-d3 is the deuterated form of Desmethylfluometuron, the primary metabolite of the herbicide Fluometuron. As an analytical standard, it is a critical component in metabolic studies, environmental monitoring, and toxicological assessments. The incorporation of deuterium provides a distinct mass signature, making it an ideal internal standard for quantitative analysis by mass spectrometry. This guide provides an in-depth overview of the technical specifications, analytical methodologies, and applications of **Fluometuron-desmethyl-d3**.

Quantitative Data

The following tables summarize the typical quantitative data found on a certificate of analysis for a related analytical reference material, Fluometuron-desmethyl.

Table 1: Analyte Identification and Properties

Parameter	Value	Source
Analyte Name	Fluometuron-desmethyl	[1]
Chemical Name	1-methyl-3-[3-(trifluoromethyl)phenyl]urea	[1]
CAS Number	3032-40-4	[1][2]
Molecular Formula	C ₉ H ₉ F ₃ N ₂ O	[1][2]
Molecular Weight	218.0667 g/mol	[1]
InChI	1S/C ₉ H ₉ F ₃ N ₂ O/c1-13-8(15)14-7-4-2-3-6(5-7)9(10,11,12)/h2-5H,1H3,(H2,13,14,15)	[1]

Table 2: Product Specifications

Parameter	Value	Source
Product Format	Single Solution	[1]
Solvent	Methanol	[1]
Concentration	10 µg/mL	[1]
Storage Condition	Refer to Certificate of Analysis	
Shelf Life	Refer to Certificate of Analysis	

Experimental Protocols

The following are detailed methodologies for the analysis of Fluometuron and its metabolites, which are applicable for use with a deuterated internal standard like **Fluometuron-desmethyl-d3**.

3.1. Sample Preparation

- **Matrix Spiking:** For quantitative analysis, a known concentration of **Fluometuron-desmethyl-d3** is spiked into the sample matrix (e.g., soil, water, biological fluid) as an internal standard.
- **Extraction:** The target analytes (Fluometuron and its metabolites) and the internal standard are extracted from the matrix using an appropriate solvent (e.g., acetonitrile, methanol) and technique (e.g., solid-phase extraction, liquid-liquid extraction).
- **Concentration and Reconstitution:** The extract is evaporated to dryness under a gentle stream of nitrogen and reconstituted in a suitable solvent for chromatographic analysis.

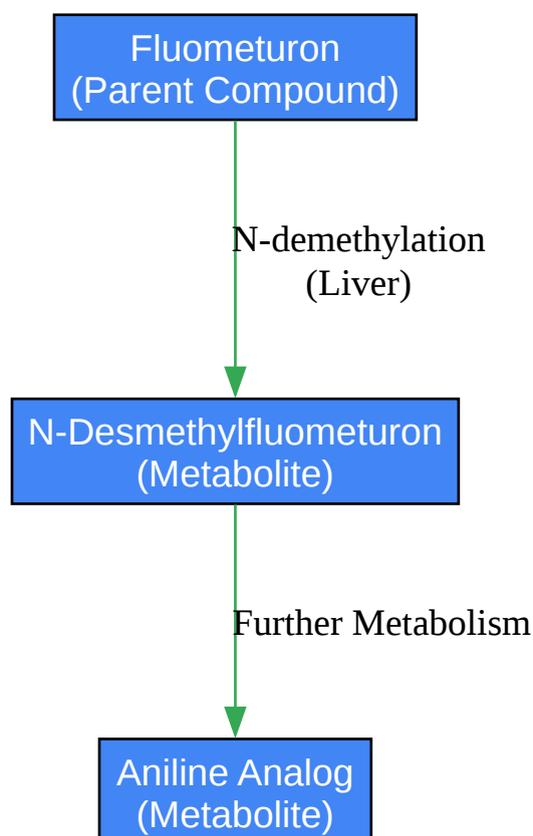
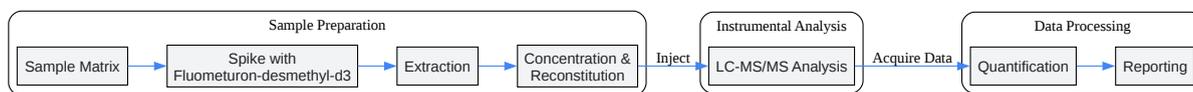
3.2. Chromatographic Analysis (LC-MS/MS)

- **Instrumentation:** A high-performance liquid chromatography (HPLC) system coupled to a tandem mass spectrometer (MS/MS).
- **Chromatographic Column:** A C18 reverse-phase column is typically used for separation.
- **Mobile Phase:** A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- **Injection Volume:** 5-10 μL .
- **Mass Spectrometry:** Electrospray ionization (ESI) in positive ion mode. Multiple Reaction Monitoring (MRM) is used for quantification, monitoring specific precursor-to-product ion transitions for the analyte and the internal standard.

Logical Workflows and Pathways

4.1. Analytical Workflow for Quantitation

The following diagram illustrates a typical workflow for the quantitative analysis of an analyte using a deuterated internal standard.



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References

- 1. Fluometuron-desmethyl 10 µg/mL in Methanol [[lgcstandards.com](#)]
- 2. [hpc-standards.com](#) [[hpc-standards.com](#)]

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Phone: (601) 213-4426

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